

# Eicosyl methane sulfonate CAS number and molecular weight

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## Compound of Interest

Compound Name: *Eicosyl methane sulfonate*

Cat. No.: *B15601164*

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## Eicosyl Methane Sulfonate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **eicosyl methane sulfonate**. While comprehensive experimental data and established signaling pathways for this specific compound are not readily available in the current scientific literature, this document consolidates its fundamental chemical properties and provides context based on related methanesulfonate compounds.

## Chemical Identity and Properties

**Eicosyl methane sulfonate**, also known as 1-eicosanol, methanesulfonate or eicosyl mesylate, is the ester of eicosanol (a 20-carbon fatty alcohol) and methanesulfonic acid.<sup>[1]</sup> Its long aliphatic chain suggests it is a lipophilic molecule.

Below is a summary of its key chemical identifiers and properties.

Property	Value	Source
CAS Number	3381-25-7	[1][2][3]
Molecular Formula	C <sub>21</sub> H <sub>44</sub> O <sub>3</sub> S	[1][2][3]
Molecular Weight	376.64 g/mol	[1][3]
Synonyms	1-Eicosanol, methanesulfonate; Eicosyl mesylate	[1]

## Research Applications and Experimental Data

An extensive review of scientific literature and chemical databases did not yield specific experimental protocols or in-depth research applications for **eicosyl methane sulfonate**. The compound is primarily available from chemical suppliers for research purposes, indicating its potential use as a chemical intermediate or a component in lipid-based research.[1][2][3] However, specific studies detailing its biological activity, mechanism of action, or use in drug development are not publicly available at this time.

## Context from Related Methanesulfonates

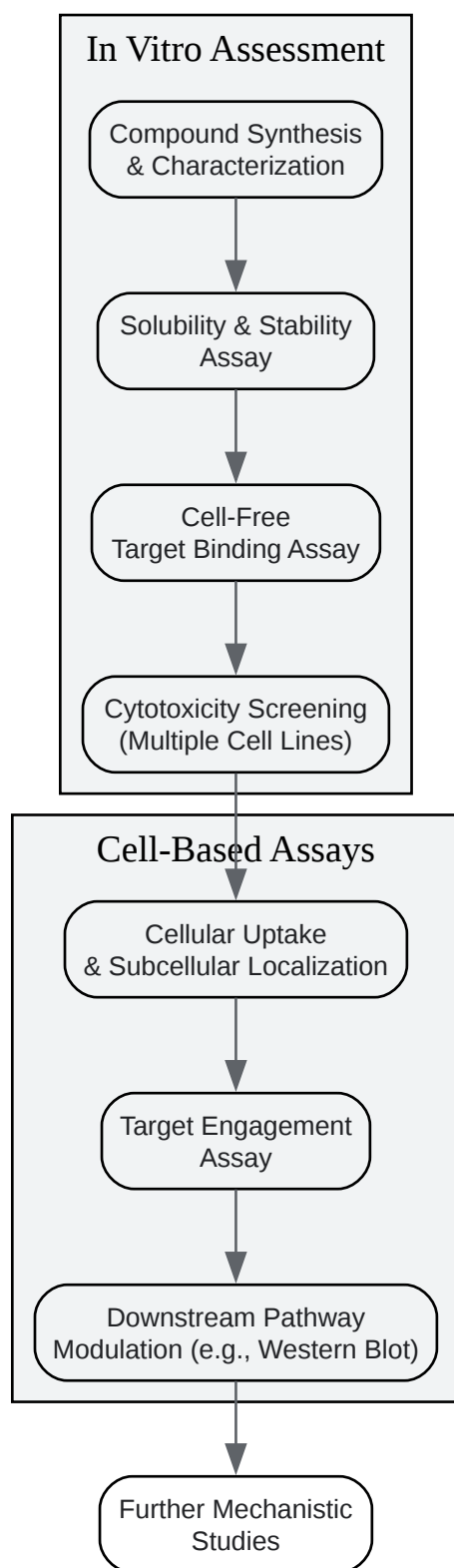
While data on **eicosyl methane sulfonate** is scarce, other short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are well-characterized as potent DNA alkylating agents. These compounds are widely used in genetic and cancer research to induce mutations and study DNA repair pathways.

It is crucial to note that the biological activity of **eicosyl methane sulfonate** may differ significantly from that of its short-chain counterparts due to its long eicosyl (C<sub>20</sub>) chain. This substantial aliphatic moiety will dominate the molecule's physicochemical properties, such as solubility and cell membrane interactions, likely leading to a different pharmacological and toxicological profile. Direct extrapolation of data from MMS or EMS to **eicosyl methane sulfonate** is not advisable without supporting experimental evidence.

## Signaling Pathways and Experimental Workflows

Due to the lack of specific research on **eicosyl methane sulfonate**, no established signaling pathways or experimental workflows involving this compound can be provided.

For illustrative purposes only, a conceptual workflow for the initial screening of a novel lipid-based compound is presented below. This is a generalized diagram and does not represent any published experimental protocol for **eicosyl methane sulfonate**.



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Conceptual workflow for initial compound screening.

## Conclusion

**Eicosyl methane sulfonate** is a defined chemical entity with a known CAS number and molecular weight. However, there is a notable absence of published research detailing its biological effects, experimental uses, or relevant signaling pathways. Researchers and drug development professionals interested in this compound will likely need to undertake foundational studies to characterize its properties and potential applications. The information on related short-chain methanesulfonates should be treated with caution and is not directly applicable to the eicosyl derivative.

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## References

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